

Solubility of Cyclohexanecarboxylic Acid in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: Cyclohexanecarboxylate

Cat. No.: B1212342

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of cyclohexanecarboxylic acid in various organic solvents. Understanding the solubility of this compound is critical for its application in organic synthesis, pharmaceutical development, and materials science. This document presents available quantitative and qualitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Core Concepts in Solubility

The solubility of a solid in a liquid solvent is a measure of the maximum amount of the solid that can dissolve in a given amount of the solvent at a specific temperature to form a saturated solution. The principle of "like dissolves like" is a fundamental concept in predicting solubility; polar solutes tend to dissolve in polar solvents, and non-polar solutes in non-polar solvents. Cyclohexanecarboxylic acid possesses both a non-polar hydrocarbon ring (the cyclohexane moiety) and a polar functional group (the carboxylic acid), giving it a dual nature in terms of solubility.

Solubility Data for Cyclohexanecarboxylic Acid

The following table summarizes the available quantitative and qualitative solubility data for cyclohexanecarboxylic acid in a range of common organic solvents.

Solvent	Chemical Formula	Polarity	Solubility	Temperature (°C)	Citation
Water	H ₂ O	Polar Protic	0.201 g / 100 g	15	
Water	H ₂ O	Polar Protic	4.6 mg/mL	25	
Acetone	C ₃ H ₆ O	Polar Aprotic	18 wt. %	40	
Ethanol	C ₂ H ₅ OH	Polar Protic	Miscible	Room Temperature	
Diethyl Ether	(C ₂ H ₅) ₂ O	Non-polar	Soluble	Not Specified	
Benzene	C ₆ H ₆	Non-polar	Soluble	Not Specified	
Chloroform	CHCl ₃	Non-polar	Soluble	Not Specified	
Hexane	C ₆ H ₁₄	Non-polar	More Soluble (than in water)	Not Specified	

Note: "Miscible" indicates that the solute and solvent are soluble in each other in all proportions. "Soluble" is a qualitative description and does not provide a specific concentration.

Experimental Protocol for Determining Solid Solubility

A precise and reproducible experimental protocol is crucial for obtaining reliable solubility data. The gravimetric method is a common and accurate technique for determining the solubility of a solid compound in an organic solvent.

Objective: To determine the saturation solubility of cyclohexanecarboxylic acid in a given organic solvent at a specific temperature.

Materials:

- Cyclohexanecarboxylic acid (high purity)

- Organic solvent of interest (analytical grade)
- Analytical balance (readable to ± 0.0001 g)
- Thermostatic shaker bath or magnetic stirrer with a hot plate
- Calibrated thermometer or temperature probe
- Vials or flasks with airtight seals
- Syringe filters (e.g., 0.45 μm PTFE)
- Syringes
- Evaporating dish or pre-weighed vials
- Oven or vacuum oven

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of cyclohexanecarboxylic acid to a vial or flask containing a known volume of the organic solvent. The presence of undissolved solid is essential to ensure saturation.
 - Seal the vial or flask tightly to prevent solvent evaporation.
 - Place the vial in a thermostatic shaker bath or on a magnetic stirrer with controlled heating.
 - Equilibrate the mixture at the desired temperature for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. Constant agitation is necessary.
- Sample Withdrawal and Filtration:
 - Once equilibrium is established, stop the agitation and allow the excess solid to settle.

- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed syringe to prevent premature crystallization.
- Immediately attach a syringe filter to the syringe and filter the solution into a pre-weighed vial. This step is critical to remove any undissolved solid particles.

• Gravimetric Analysis:

- Record the exact mass of the filtered saturated solution.
- Evaporate the solvent from the vial. This can be done by placing the vial in an oven at a temperature below the boiling point of the solvent and the melting point of the solute, or by using a vacuum oven for more sensitive compounds.
- Once all the solvent has evaporated, cool the vial to room temperature in a desiccator to prevent moisture absorption.
- Weigh the vial containing the dry, solid residue.

• Calculation of Solubility:

- The mass of the dissolved cyclohexanecarboxylic acid is the final mass of the vial minus the initial mass of the empty vial.
- The mass of the solvent is the mass of the saturated solution minus the mass of the dissolved solute.
- Solubility can be expressed in various units, such as g/100 g of solvent or mg/mL.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of the solubility of a solid organic compound.

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Workflow for the gravimetric determination of solubility.

Factors Influencing Solubility

Several factors can influence the solubility of cyclohexanecarboxylic acid in organic solvents:

- Temperature: Generally, the solubility of a solid in a liquid increases with temperature. For cyclohexanecarboxylic acid, this is explicitly noted for its solubility in water.
- Polarity of the Solvent: As indicated by the data, cyclohexanecarboxylic acid is soluble in a range of polar and non-polar solvents due to its amphiphilic nature. Its solubility is generally higher in organic solvents compared to water.
- Hydrogen Bonding: The carboxylic acid group can act as both a hydrogen bond donor and acceptor. This allows for strong interactions with protic solvents like ethanol and other hydrogen bond acceptors.
- Crystalline Structure: The stability of the crystal lattice of the solid solute affects its solubility. A more stable crystal structure requires more energy to break apart, leading to lower solubility.

Conclusion

This technical guide has provided a detailed overview of the solubility of cyclohexanecarboxylic acid in various organic solvents. While quantitative data is limited for some solvents, the available information, combined with the provided experimental protocol, offers a solid foundation for researchers and professionals working with this compound. The dual polarity of cyclohexanecarboxylic acid makes its solubility behavior complex and dependent on a variety of factors, highlighting the importance of empirical determination for specific applications.

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